

1-Chloro-7-phenylheptane: A Comprehensive Technical Guide for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Chloro-7-phenylheptane

CAS No.: 71434-47-4

Cat. No.: B3344430

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An In-depth Exploration of Synthesis, Properties, and Potential Applications in Research and Development

Introduction

1-Chloro-7-phenylheptane is a bifunctional organic molecule featuring a terminal phenyl group and a primary alkyl chloride. This unique structural combination makes it a valuable building block in organic synthesis and a compound of interest for researchers and drug development professionals. The presence of two distinct reactive sites—the aromatic ring and the alkyl halide—allows for a range of chemical transformations, offering a gateway to more complex molecular architectures. This technical guide provides a thorough overview of **1-Chloro-7-phenylheptane**, including its synthesis, physicochemical properties, potential reactivity, and safety considerations, designed to equip scientists with the critical information needed for its effective utilization in the laboratory.

The strategic importance of chlorinated compounds in medicinal chemistry cannot be overstated. The inclusion of a chlorine atom can significantly influence a molecule's pharmacokinetic and pharmacodynamic properties, often leading to enhanced potency and

metabolic stability.[1][2] While specific applications for **1-Chloro-7-phenylheptane** are not yet widely documented, its structure is suggestive of its potential as a precursor to novel therapeutic agents and other high-value chemical entities.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Chloro-7-phenylheptane** is provided in the table below. These properties are essential for its handling, purification, and use in chemical reactions.

Property	Value	Source
CAS Number	71434-47-4	[3][4][5]
Molecular Formula	C ₁₃ H ₁₉ Cl	[3][4]
Molecular Weight	210.74 g/mol	[3][4]
Boiling Point	94-96 °C at 0.3 mmHg	[3]
Density	0.974 g/cm ³	[3]
Refractive Index	1.505	[3]
Appearance	Colorless liquid	[6]
Solubility	Insoluble in water.[7] Soluble in common organic solvents.	

Proposed Synthesis of 1-Chloro-7-phenylheptane

While a definitive, peer-reviewed synthesis of **1-Chloro-7-phenylheptane** is not readily available in the scientific literature, a plausible and efficient synthetic route can be proposed based on established organic chemistry principles. The following two-step pathway, commencing with a Friedel-Crafts acylation followed by a reduction and chlorination, represents a logical and practical approach.

Step 1: Friedel-Crafts Acylation of Benzene with 7-Chloroheptanoyl Chloride

The initial step involves the introduction of the seven-carbon chain to the benzene ring via a Friedel-Crafts acylation. This classic electrophilic aromatic substitution reaction utilizes a Lewis acid catalyst, such as aluminum chloride, to generate a reactive acylium ion that is then attacked by the electron-rich benzene ring.

Experimental Protocol:

- To a stirred suspension of anhydrous aluminum chloride (1.1 equivalents) in dry benzene (used in excess as both reactant and solvent) at 0-5 °C, slowly add 7-chloroheptanoyl chloride (1.0 equivalent) dropwise, ensuring the temperature does not exceed 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).
- Carefully quench the reaction by pouring the mixture over crushed ice with the subsequent slow addition of concentrated hydrochloric acid to decompose the aluminum chloride complex.
- Separate the organic layer, and extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- Combine the organic layers, wash with water, a saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product, 7-chloro-1-phenylheptan-1-one.
- Purify the crude ketone by vacuum distillation or column chromatography.

Step 2: Wolff-Kishner Reduction of the Carbonyl Group and Chlorination

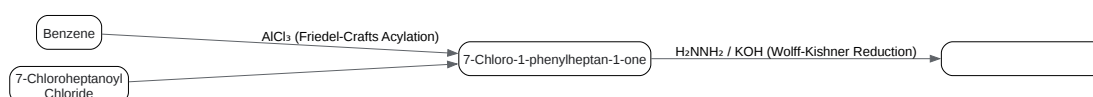
The second step involves the reduction of the ketone to a methylene group, followed by the conversion of the terminal hydroxyl group (if starting from a different precursor) or ensuring the chloro group from the starting material remains. A Wolff-Kishner reduction is a suitable method for this transformation. However, a more direct approach from the acylation product would be a

Clemmensen reduction (using amalgamated zinc and HCl) or a Wolff-Kishner reduction (using hydrazine and a strong base). Subsequently, if a diol precursor were used, chlorination of the terminal alcohol would be necessary, for instance, using thionyl chloride or a similar chlorinating agent. Assuming the chloro-functionalized acyl chloride is used, the primary task is the reduction of the ketone.

Experimental Protocol (Wolff-Kishner Reduction):

- To a solution of 7-chloro-1-phenylheptan-1-one (1.0 equivalent) in a high-boiling solvent such as diethylene glycol, add hydrazine hydrate (2-3 equivalents).
- Add a strong base, such as potassium hydroxide or sodium ethoxide (2-3 equivalents), to the mixture.
- Heat the reaction mixture to reflux, allowing the temperature to rise as water and excess hydrazine are distilled off. Continue to heat at a high temperature (typically 180-200 °C) for several hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture to room temperature and add water.
- Extract the product with a suitable organic solvent (e.g., diethyl ether or hexane).
- Combine the organic layers and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude **1-Chloro-7-phenylheptane** by vacuum distillation.

Proposed synthetic pathway for 1-Chloro-7-phenylheptane.



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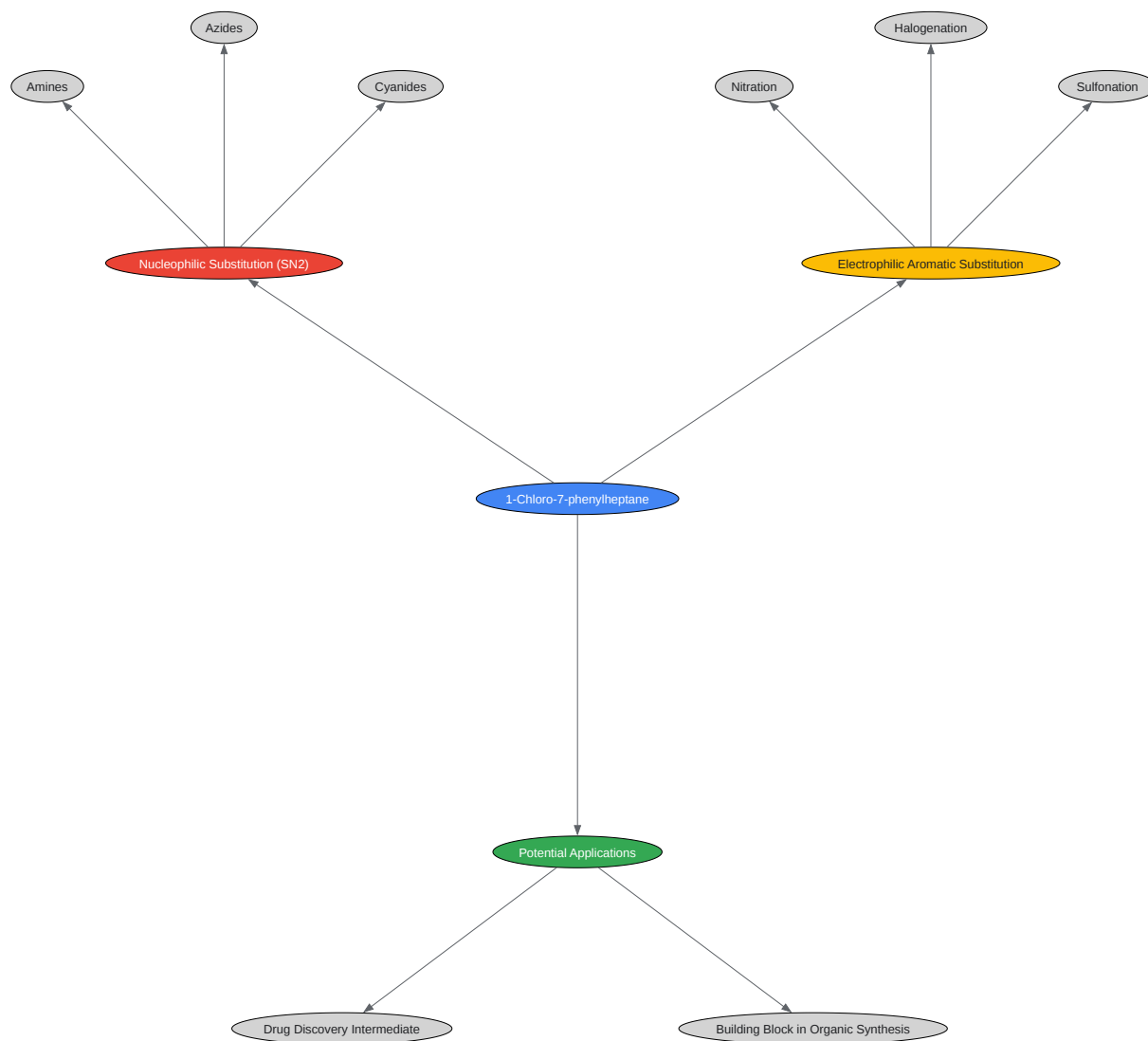
Caption: Proposed synthetic pathway for **1-Chloro-7-phenylheptane**.

Potential Reactivity and Applications

The dual functionality of **1-Chloro-7-phenylheptane** opens up a variety of synthetic possibilities. The primary alkyl chloride is susceptible to nucleophilic substitution reactions (SN2), allowing for the introduction of a wide range of functional groups such as amines, azides, cyanides, and alkoxides. This makes it a useful intermediate for the synthesis of a diverse library of compounds.

The terminal phenyl group can undergo electrophilic aromatic substitution reactions, such as nitration, halogenation, sulfonation, and further Friedel-Crafts reactions. The long alkyl chain, however, may influence the regioselectivity of these substitutions.

Given the prevalence of chlorinated compounds in pharmaceuticals, **1-Chloro-7-phenylheptane** could serve as a valuable starting material or intermediate in drug discovery programs.^{[1][8]} Its lipophilic nature, conferred by the phenyl and heptyl groups, may be advantageous for designing molecules that can cross biological membranes.



Reactivity and potential applications of 1-Chloro-7-phenylheptane.

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Caption: Reactivity and potential applications of **1-Chloro-7-phenylheptane**.

Safety and Handling

According to the Safety Data Sheet (SDS), **1-Chloro-7-phenylheptane** should be handled in a well-ventilated place.[3][6] Appropriate personal protective equipment, including gloves and safety glasses, should be worn to avoid contact with skin and eyes.[3][6] It is important to prevent the formation of dust and aerosols and to use non-sparking tools.[3]

First Aid Measures:[6]

- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If symptoms occur, get medical attention.
- Inhalation: Move to fresh air. If symptoms occur, seek medical attention.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.

For detailed safety information, always refer to the most current Safety Data Sheet provided by the supplier.

Conclusion

1-Chloro-7-phenylheptane is a versatile chemical compound with significant potential as a building block in organic synthesis and as an intermediate in the development of new pharmaceuticals. Its distinct reactive sites allow for a broad range of chemical modifications. While detailed studies on this specific molecule are limited, its synthesis can be reasonably achieved through established synthetic methodologies. The information provided in this guide serves as a valuable resource for researchers and scientists, enabling them to explore the full potential of **1-Chloro-7-phenylheptane** in their research and development endeavors.

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